

# A Researcher's Comprehensive Guide to 2-Ethylphenyl Isocyanate: From Procurement to Application

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## Compound of Interest

Compound Name: 2-Ethylphenyl isocyanate

Cat. No.: B1583986

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This technical guide serves as an essential resource for researchers, scientists, and drug development professionals on the commercial availability and practical application of **2-Ethylphenyl isocyanate**. This document provides a thorough overview of procurement strategies, quality control, safe handling protocols, and relevant applications, ensuring a foundation of scientific integrity and operational excellence.

## Commercial Sourcing and Availability

**2-Ethylphenyl isocyanate** is a specialty reagent primarily available through established chemical suppliers catering to the research and development sector. It is not typically produced in bulk commodity quantities, making supplier selection and lead-time considerations critical for experimental planning.

### Key Commercial Suppliers:

Several reputable suppliers consistently list **2-Ethylphenyl isocyanate** in their product catalogs. These include:

- Thermo Fisher Scientific (Alfa Aesar): Offers various purities, such as 97% and 99%, and provides essential documentation like Safety Data Sheets (SDS).[\[1\]](#)[\[2\]](#)
- Sigma-Aldrich (Merck): A comprehensive supplier of research chemicals, often providing detailed technical information and ensuring high-quality standards.

- BLDpharm: Lists a variety of isocyanates and isothiocyanates, indicating a specialization in this class of compounds.[\[3\]](#)
- ChemicalBook: Acts as a directory for various manufacturers and suppliers, which can be useful for finding alternative sources.[\[4\]](#)

It is advisable to inquire about stock availability and lead times, as these can vary. For larger scale or cGMP requirements, custom synthesis may be a more suitable option, offered by companies such as Prasanna Bio Molecules.[\[5\]](#)

Table 1: Representative Commercial Offerings of **2-Ethylphenyl Isocyanate**

Supplier	Purity	Available Quantities
Thermo Fisher Scientific	97%	1 g, 25 g <a href="#">[1]</a>
Thermo Fisher Scientific	99%	5 g <a href="#">[2]</a>

## Quality Control and Specifications

Ensuring the quality of **2-Ethylphenyl isocyanate** is paramount for the success of synthetic endeavors. The primary concern is the presence of impurities that can interfere with reactions, such as hydrolyzed byproducts.

Key Quality Parameters:

- Purity: Typically offered at  $\geq 97\%$  or  $\geq 99\%$  purity. The choice of purity grade should be dictated by the sensitivity of the intended application.
- Identity Confirmation: The chemical structure should be confirmed using analytical techniques. PubChem provides comprehensive data, including IUPAC name (1-ethyl-2-isocyanatobenzene), molecular formula ( $C_9H_9NO$ ), and spectral information.[\[6\]](#)
- Appearance: It is generally a liquid.[\[5\]](#)

Recommended Analytical Methods for Quality Verification:

- FTIR Spectroscopy: To confirm the presence of the characteristic isocyanate ( $\text{-N=C=O}$ ) stretching band around  $2250\text{-}2270\text{ cm}^{-1}$ .
- NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To verify the overall structure and identify any organic impurities.
- GC-MS: To determine the purity and identify any volatile contaminants.

## Safe Handling and Storage Protocols

Isocyanates are a class of reactive compounds that require strict adherence to safety protocols due to their potential health hazards.

### Health and Safety Information:

- Hazards: **2-Ethylphenyl isocyanate** is harmful if swallowed, in contact with skin, or inhaled. It can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[1][6]</sup> Some isocyanates may also cause allergy or asthma symptoms or breathing difficulties if inhaled.<sup>[2]</sup>
- Personal Protective Equipment (PPE): Always wear protective gloves, clothing, and eye/face protection.<sup>[1][7]</sup> In case of inadequate ventilation, respiratory protection is necessary.<sup>[7]</sup>
- Handling Environment: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[7][8]</sup> Ensure that eyewash stations and safety showers are readily accessible.<sup>[8][9]</sup>

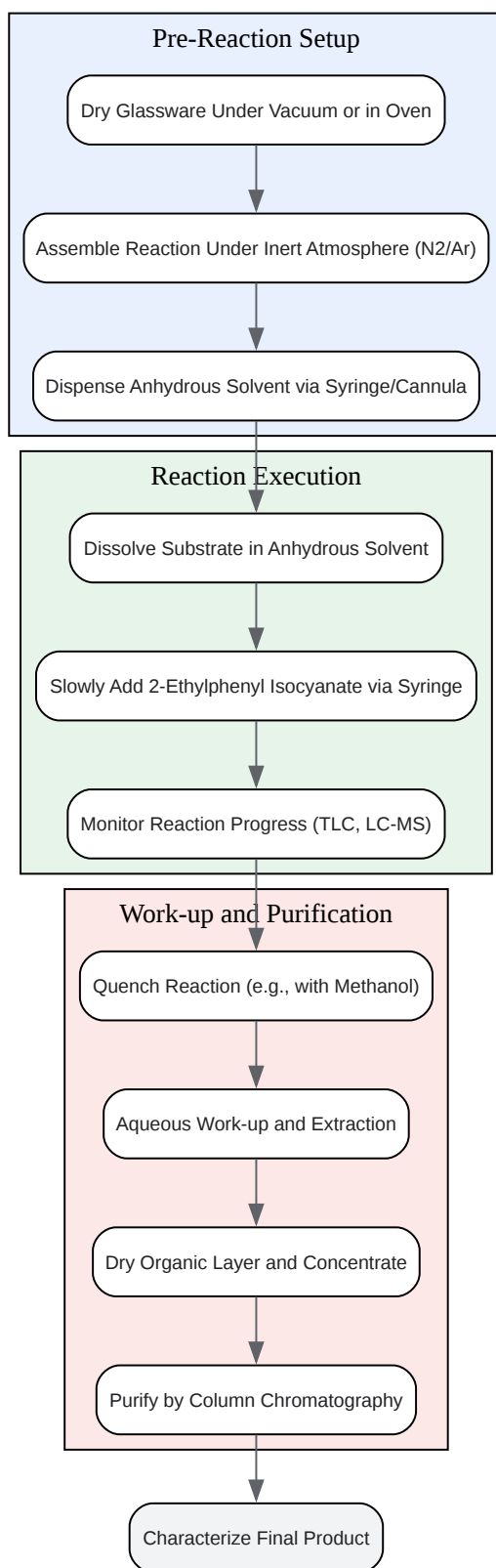
### Storage Recommendations:

- Conditions: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.<sup>[8]</sup> The recommended storage temperature is often refrigerated ( $2\text{-}8\text{ }^{\circ}\text{C}$ ).
- Incompatible Materials: Keep away from water, bases, and strong oxidizers, as isocyanates can react violently with water, producing carbon dioxide gas and potentially leading to a dangerous pressure buildup in sealed containers.<sup>[10]</sup>
- Inert Atmosphere: For long-term storage and to maintain purity, it is advisable to store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from moisture.

## Experimental Workflow: A Step-by-Step Guide

The following provides a generalized workflow for a typical reaction involving **2-Ethylphenyl isocyanate**. Specific reaction conditions will vary based on the substrate and desired product.

Diagram 1: Experimental Workflow for Utilizing **2-Ethylphenyl Isocyanate**



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Caption: The role of **2-Ethylphenyl isocyanate** as a starting material in a drug discovery cascade.

## References

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## Sources

- 1. 2-Ethylphenyl isocyanate, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 2-Ethylphenyl isocyanate, 99% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. (Isocyanates and Isothiocyanates) | BLDpharm [bldpharm.com]
- 4. 2-ETHYLPHENYL ISOCYANATE price, buy 2-ETHYLPHENYL ISOCYANATE - chemicalbook [chemicalbook.com]

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